

C.I. Acid Violet 80: A Preliminary Technical Bulletin

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Compound of Interest		
Compound Name:	C.I. Acid violet 80	
Cat. No.:	B1172404	Get Quote

Disclaimer: Information regarding the specific discovery, detailed history, and comprehensive technical data for **C.I. Acid Violet 80** is scarce in publicly accessible records. This document provides a summary of available information and places it within the broader context of anthraquinone dyes, a class to which it likely belongs based on limited data. The information presented herein is intended for researchers, scientists, and drug development professionals.

Introduction

C.I. Acid Violet 80 is a synthetic dye designated with the Colour Index name Acid Violet 80 and the CAS number 12235-17-5. While specific details of its discovery and developmental history are not well-documented, its classification as an acid dye suggests its application in the dyeing of protein fibers such as wool and silk, as well as synthetic polyamides. The "Acid" designation indicates the presence of acidic functional groups, typically sulfonic acid groups, which confer water solubility and enable ionic bonding with the amino groups in proteinaceous substrates.

Limited information hints at **C.I. Acid Violet 80** being an anthraquinone dye. Anthraquinone dyes form a significant class of colorants known for their structural diversity, vibrant colors, and good fastness properties. The history of anthraquinone dyes dates back to the synthesis of alizarin in 1868 by Carl Graebe and Carl Theodore Liebermann, a pivotal moment that marked the beginning of the synthetic dye industry's expansion beyond azo dyes.

Physicochemical Data



Comprehensive quantitative data for **C.I. Acid Violet 80** is not readily available in the public domain. The following table summarizes the known identifying information.

Property	Value	Source
Colour Index Name	C.I. Acid Violet 80	-
CAS Number	12235-17-5	[1][2][3][4]

Synthesis and Chemical Structure

The exact chemical structure and a validated synthesis protocol for **C.I. Acid Violet 80** are not publicly documented. However, a reference in "Ashford's Dictionary of Industrial Chemicals" suggests a potential synthetic route involving 1-bromo-4-methylaminoanthraquinone and acetic anhydride.[5] This indicates that **C.I. Acid Violet 80** is likely an anthraquinone derivative.

General Synthesis of Anthraquinone Acid Dyes

The synthesis of substituted anthraquinone acid dyes often involves the nucleophilic substitution of a halogen on the anthraquinone core, followed by sulfonation to impart water solubility. A generalized workflow for the synthesis of a hypothetical anthraquinone acid violet dye based on this principle is outlined below.

Experimental Protocol: Generalized Synthesis of an Anthraquinone Acid Dye

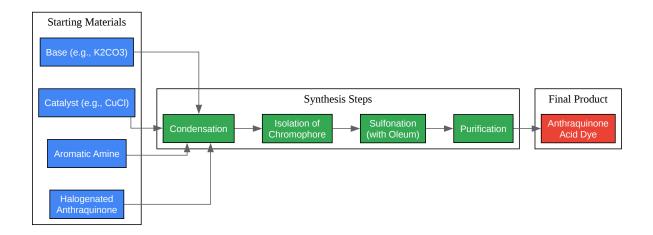
This protocol is a general representation and has not been specifically validated for **C.I. Acid Violet 80**.

- Condensation Reaction: A mixture of a halogenated anthraquinone derivative (e.g., 1-bromo-4-methylaminoanthraquinone), an aromatic amine, a copper catalyst (e.g., copper(I) chloride), and a base (e.g., potassium carbonate) in a high-boiling point solvent (e.g., nitrobenzene or N,N-dimethylformamide) is heated at a temperature typically ranging from 150 to 200 °C for several hours. The progress of the reaction is monitored by thin-layer chromatography.
- Isolation of the Chromophore: After the reaction is complete, the mixture is cooled, and the product is precipitated by the addition of a non-polar solvent or by steam distillation to



remove the solvent. The crude product is then filtered, washed with water and a suitable organic solvent to remove unreacted starting materials and byproducts.

- Sulfonation: The isolated chromophore is then sulfonated to introduce water-soluble sulfonic
 acid groups. This is typically achieved by treating the compound with oleum (fuming sulfuric
 acid) at a controlled temperature. The degree of sulfonation can be controlled by adjusting
 the reaction time, temperature, and the concentration of sulfur trioxide in the oleum.
- Purification and Isolation of the Final Dye: The reaction mixture is carefully poured onto ice to
 precipitate the sulfonated dye. The dye is then isolated by filtration and washed with a brine
 solution to remove excess acid. Further purification can be achieved by recrystallization from
 an appropriate solvent system. The final product is typically obtained as a sodium salt by
 neutralization with sodium hydroxide or sodium carbonate.



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Generalized synthesis workflow for an anthraquinone acid dye.

Applications in Research and Drug Development



While there is no specific information on the use of **C.I. Acid Violet 80** in research or drug development, other anthraquinone-based acid dyes have been utilized in various scientific applications. These applications often leverage the dye's spectroscopic properties or its ability to bind to specific biomolecules.

- Protein Staining: Acid dyes are commonly used to stain proteins in electrophoresis gels.
- Histological Stains: Certain acid dyes are employed in histology to stain cellular components.
- Photosensitizers: The anthraquinone core can act as a photosensitizer in photochemical reactions.

It is plausible that **C.I. Acid Violet 80**, as an anthraquinone acid dye, could be investigated for similar applications. However, without specific experimental data, its suitability for any particular application remains speculative.

Conclusion

C.I. Acid Violet 80 is a sparsely documented dye, with its primary identifier being its CAS number. The limited available information suggests it is an anthraquinone-based acid dye. This preliminary bulletin places C.I. Acid Violet 80 within the historical and chemical context of anthraquinone dyes and provides a generalized synthetic framework. Further research, including access to historical industrial archives or supplier technical data sheets, would be necessary to construct a more comprehensive technical guide. For researchers and professionals in drug development, the lack of detailed toxicological and pharmacological data for C.I. Acid Violet 80 necessitates caution and thorough characterization before considering its use in any biological or pharmaceutical application.

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